

Application Notes and Protocols for Dimercury Diiodide

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Compound of Interest

Compound Name: Dimercury diiodide

Cat. No.: B101418

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Version: 1.0

Introduction

Dimercury diiodide (Hg_2I_2), also known as mercury(I) iodide or mercurous iodide, is a light-sensitive, yellow powder that is practically insoluble in water. Due to its mercury content, it is a highly toxic compound that requires strict safety precautions during handling, storage, and disposal. These application notes provide detailed safety protocols for researchers, scientists, and drug development professionals working with **dimercury diiodide** to minimize exposure risks and ensure a safe laboratory environment.

Hazard Identification and Classification

Dimercury diiodide is classified as a highly toxic substance. It is fatal if swallowed, in contact with skin, or if inhaled.[1] It can cause severe damage to the gastrointestinal tract, nervous system, and kidneys.[2][3] Prolonged or repeated exposure may lead to chronic mercury poisoning, with symptoms including tremors, memory loss, and kidney damage.[2][3] It is also very toxic to aquatic life with long-lasting effects.[4]

Quantitative Exposure Limits and Toxicity Data

The following table summarizes the key quantitative data regarding the toxicity and exposure limits for mercury and its inorganic compounds. It is crucial to maintain workplace exposure levels well below these limits.

Parameter	Value	Species	Reference
OSHA PEL (TWA) for inorganic mercury	0.1 mg/m ³	Human	[5][6]
ACGIH TLV (TWA) for mercury	0.025 mg/m ³	Human	[5][6]
NIOSH IDLH for inorganic mercury	10 mg/m ³	Human	[5]
Oral LD ₅₀ (rat) for Mercuric Iodide	40 mg/kg	Rat	[6]

Note: Specific toxicity data for **dimercury diiodide** is limited; values for mercuric iodide and general inorganic mercury compounds are provided as a conservative reference.

Experimental Protocols

Protocol for Safe Handling of Dimercury Diiodide

- Preparation and Engineering Controls:
 - Always handle **dimercury diiodide** in a well-ventilated area, preferably within a certified chemical fume hood.[4][7]
 - Ensure that an emergency eyewash station and safety shower are readily accessible.[5]
 - Designate a specific area for working with **dimercury diiodide** and clearly label it with appropriate warnings.[8]
- Personal Protective Equipment (PPE):
 - Wear a full-length lab coat, buttoned, with sleeves of sufficient length to prevent skin exposure.[8]
 - Wear two pairs of nitrile or neoprene gloves.[8] Consult glove manufacturer compatibility charts.

- Use proper glove removal technique to avoid skin contact.[9]
- Wear ANSI-approved safety glasses with side shields or chemical splash goggles.[8] A face shield is also highly recommended.[8]
- Use a NIOSH-approved respirator with appropriate cartridges for mercury vapors if there is a risk of dust formation or aerosol generation.[7][8]
- Handling Procedures:
 - Avoid the formation of dust and aerosols.[9]
 - Do not eat, drink, or smoke in the area where **dimercury diiodide** is handled.[5][7][10][11]
 - Use a plastic spatula for transferring the powder to minimize the risk of breakage and spills.
 - Keep containers tightly closed when not in use.[4][5][7][11]
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[9][11]

Protocol for Dimercury Diiodide Spill Cleanup

- Immediate Actions:
 - Evacuate all non-essential personnel from the spill area.[7][9]
 - Alert your supervisor and the institutional safety office.
 - Do not attempt to clean up a large spill without proper training and equipment.
- Spill Containment and Cleanup (for small, manageable spills):
 - Wear the appropriate PPE as described in section 4.1.
 - Cover the spill with a mercury absorbent powder or a calcium sulfide solution to form a less volatile compound.

- Carefully sweep up the absorbed material using a plastic dustpan and brush. Avoid generating dust.
- A specialized mercury vacuum cleaner with a HEPA filter can also be used.[5]
- Place all contaminated materials (absorbent, powder, gloves, etc.) into a clearly labeled, sealed, and puncture-resistant hazardous waste container.[8][9]
- Wash the spill area with a dilute calcium sulfide solution.[5]
- Post-Cleanup:
 - Wash hands and any potentially contaminated skin thoroughly.
 - Launder contaminated clothing separately before reuse. It is recommended to dispose of heavily contaminated clothing as hazardous waste.

Protocol for Storage and Disposal of Dimercury Diiodide

- Storage:
 - Store **dimercury diiodide** in a cool, dry, and well-ventilated area, away from light.[4][5]
 - Keep the container tightly sealed.[4][5][7][11]
 - Store away from incompatible materials such as strong oxidizing agents, chlorine trifluoride, sodium, and potassium.[5]
 - Store in a locked cabinet or a designated and restricted area.[4][5][7]
- Disposal:
 - All waste containing **dimercury diiodide** must be treated as hazardous waste.[8][12]
 - Collect waste in a clearly labeled, sealed, and appropriate container.[8][9]
 - Follow all local, state, and federal regulations for the disposal of mercury-containing waste.

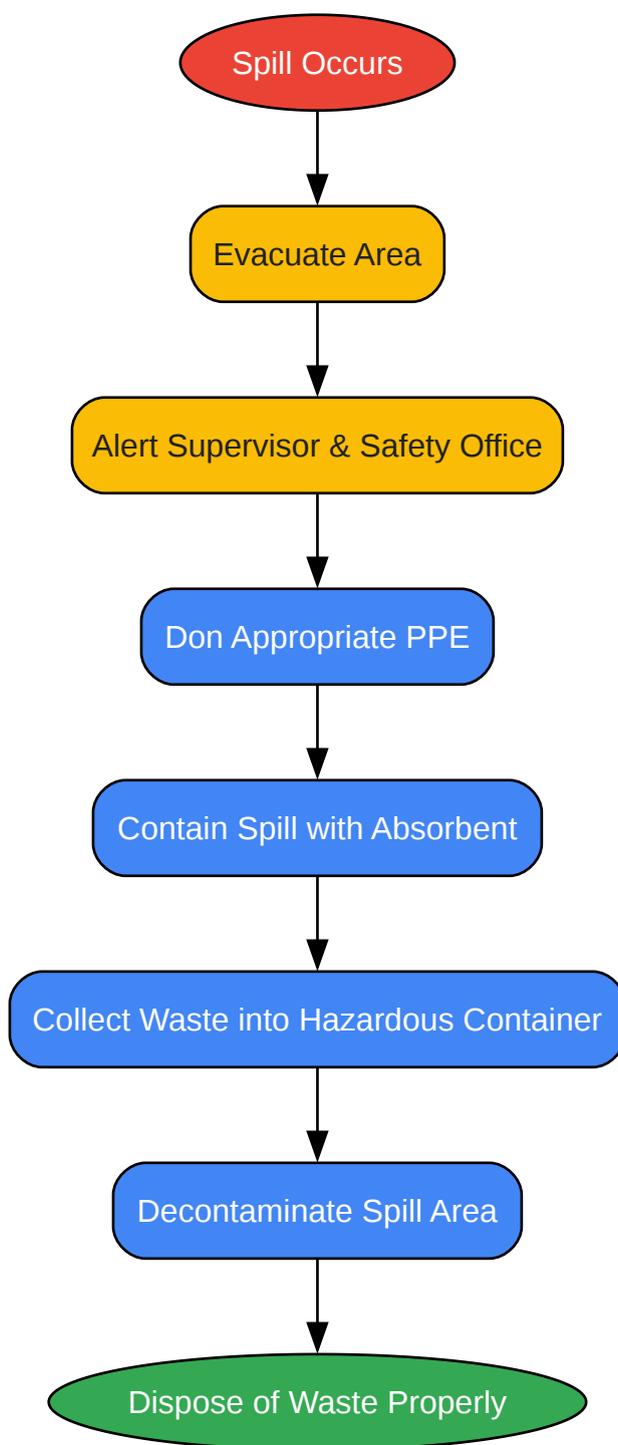
- Do not dispose of **dimercury diiodide** down the drain or in the regular trash.[7][9]

First Aid Procedures

- Inhalation: Move the person to fresh air.[5][7][11] If breathing is difficult, provide oxygen.[5] Seek immediate medical attention.[7]
- Skin Contact: Immediately remove all contaminated clothing.[5][7] Wash the affected area with plenty of soap and water for at least 15 minutes.[7] Seek immediate medical attention.[7]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[5][13] Seek immediate medical attention.[13]
- Ingestion: Do NOT induce vomiting.[9][13] Rinse the mouth with water.[7][9] If the person is conscious, give them two glasses of water to drink. Seek immediate medical attention.[5][7][9]

Mandatory Visualizations

Caption: Required PPE for handling **dimercury diiodide**.



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Caption: Workflow for managing a **dimercyry diiodide** spill.

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References

- 1. Dimercury diiodide | Hg₂I₂ | CID 15920489 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Mercury [who.int]
- 3. epa.gov [epa.gov]
- 4. carlroth.com [carlroth.com]
- 5. fishersci.com [fishersci.com]
- 6. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 7. media.laballey.com [media.laballey.com]
- 8. purdue.edu [purdue.edu]
- 9. cdhfinechemical.com [cdhfinechemical.com]
- 10. echemi.com [echemi.com]
- 11. lobachemie.com [lobachemie.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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